

In-Depth Technical Guide: Potassium Methyl Sulfate (CAS 562-54-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium methyl sulfate

Cat. No.: B166321

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Potassium methyl sulfate (CAS 562-54-9) is a chemical compound with the formula $\text{CH}_3\text{KO}_4\text{S}$.^{[1][2]} It is the potassium salt of methylsulfuric acid. Primarily recognized for its role as a potent methylating agent in organic synthesis, it serves as a crucial reagent in the production of various pharmaceuticals, agrochemicals, and other specialty chemicals.^{[1][2]} This technical guide provides a comprehensive overview of its chemical properties, synthesis, mechanisms of action, and applications relevant to research and drug development.

Chemical and Physical Properties

Potassium methyl sulfate is a white, crystalline powder.^{[1][2]} It is soluble in water and slightly soluble in methanol.^[3] Key quantitative properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	CH ₃ KO ₄ S	[4]
Molecular Weight	150.20 g/mol	[4]
CAS Number	562-54-9	[4]
EC Number	209-231-3	[5]
Melting Point	212-217 °C	[6]
Water Solubility	Soluble	[6]
SMILES	<chem>COS(=O)(=O)[O-].[K+]</chem>	[5]
InChI	InChI=1S/CH4O4S.K/c1-5-6(2,3)4;/h1H3,(H,2,3,4);/q;+1/p-1	[5]
InChIKey	WBGWGHYJIFOATF-UHFFFAOYSA-M	[5]

Synthesis of Potassium Methyl Sulfate

The synthesis of **potassium methyl sulfate** can be achieved through several established methods. The two primary routes are direct acid-base neutralization and salt metathesis reaction.

Experimental Protocol: Direct Acid-Base Neutralization

This is the most common and straightforward method for producing **potassium methyl sulfate**.^[7]

Materials:

- Methyl sulfuric acid
- Potassium hydroxide (KOH)
- Aqueous or ethanolic solution

Procedure:

- Prepare a solution of methyl sulfuric acid in either water or ethanol.
- Carefully and stepwise, add potassium hydroxide to the methyl sulfuric acid solution.
- Maintain the reaction temperature between 0 and 5°C to minimize side reactions, such as alkaline hydrolysis.[7]
- The reaction results in the formation of **potassium methyl sulfate** and water.
- The product can then be isolated through appropriate purification techniques.

Experimental Protocol: Salt Metathesis Reaction

An alternative synthesis route involves a salt metathesis reaction between dimethyl sulfate and potassium carbonate.[7]

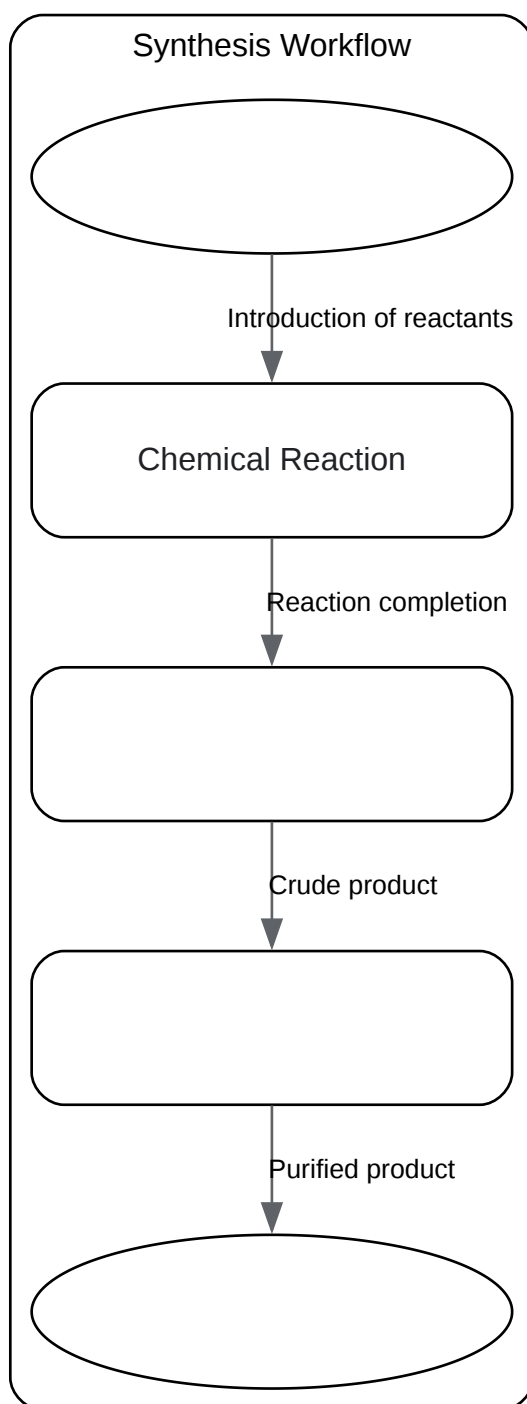
Materials:

- Dimethyl sulfate
- Potassium carbonate (K_2CO_3)
- Polar aprotic solvent

Procedure:

- Dissolve dimethyl sulfate and potassium carbonate in a suitable polar aprotic solvent.
- The reaction proceeds with the evolution of carbon dioxide gas, necessitating careful pressure management, particularly on a larger scale.[7]
- **Potassium methyl sulfate** is formed as a product of this reaction.
- Isolate and purify the resulting **potassium methyl sulfate**.

A generalized workflow for the synthesis of **potassium methyl sulfate** is depicted in the following diagram:



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of **Potassium Methyl Sulfate**.

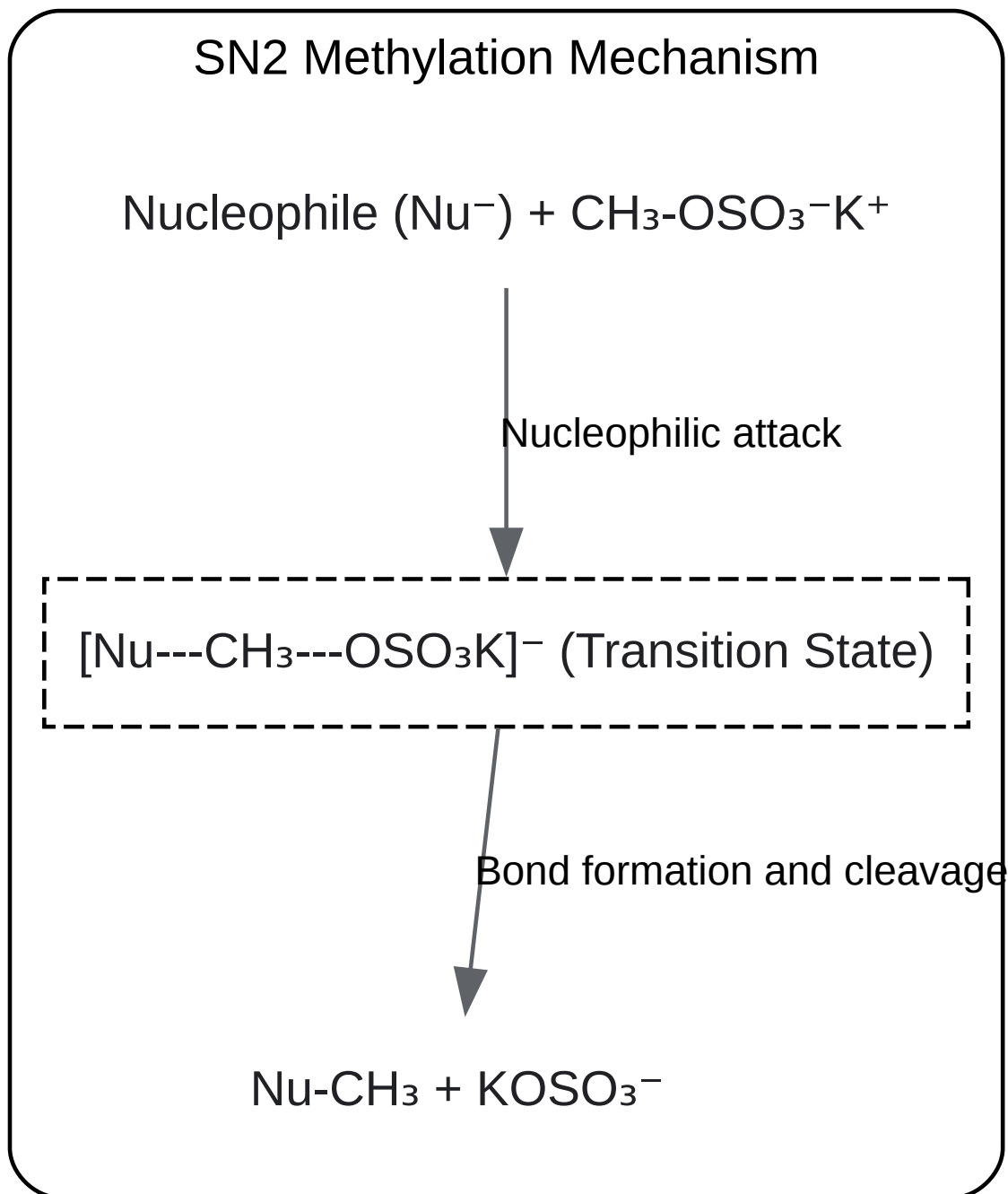
Mechanism of Action and Applications in Drug Development

The primary utility of **potassium methyl sulfate** in a research and drug development context is as a methylating agent.[1][2] It participates in nucleophilic substitution reactions to introduce a methyl group to a variety of nucleophiles.

Mechanism as a Methylating Agent

The methyl transfer from **potassium methyl sulfate** proceeds via a bimolecular nucleophilic substitution (S_N2) mechanism.[7] In this reaction, a nucleophile attacks the electrophilic methyl carbon, leading to the cleavage of the C-O bond and the displacement of potassium sulfate as the leaving group.[7] The methyl sulfate anion is a highly efficient methylating agent in aqueous solutions, reacting spontaneously with oxygen and nitrogen nucleophiles.[7]

The S_N2 mechanism of methylation is illustrated in the diagram below:



[Click to download full resolution via product page](#)

The $\text{S}_{\text{n}}2$ mechanism of methylation by **Potassium Methyl Sulfate**.

Applications in Organic Synthesis

Potassium methyl sulfate is employed in the synthesis of a wide range of organic compounds, including esters and ethers.[1] Its utility as a methylating agent is significant in the pharmaceutical industry for the synthesis of active pharmaceutical ingredients (APIs) and their intermediates.

Biological Research Applications

In biochemical research, **potassium methyl sulfate** has been used in studies related to ion transport and muscle physiology. It has been shown to influence the uptake of certain compounds in skeletal muscle.[8]

Toxicology and Safety Information

Potassium methyl sulfate is considered a hazardous substance.[6] It may cause eye, skin, and respiratory tract irritation.[9] Ingestion may lead to gastrointestinal irritation.[9] Chronic effects may be delayed.[9]

Safety Precautions:

- Handling: Use in a well-ventilated area.[10] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a respirator.[10] Avoid contact with eyes, skin, and clothing.[10]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[10] Keep containers tightly closed.[10]
- Disposal: Dispose of in accordance with federal, state, and local regulations.[10]

The following table summarizes the GHS hazard statements for **potassium methyl sulfate**:

Hazard Code	Hazard Statement	Reference
H302	Harmful if swallowed	[4]
H315	Causes skin irritation	[4]
H319	Causes serious eye irritation	[4]
H335	May cause respiratory irritation	[4]
H350	May cause cancer	[4]

Conclusion

Potassium methyl sulfate is a versatile and important reagent in chemical synthesis, with particular relevance to the pharmaceutical industry. Its primary function as a methylating agent allows for the efficient synthesis of a variety of organic molecules. A thorough understanding of its properties, synthesis, and safe handling is crucial for researchers and drug development professionals who may utilize this compound in their work. While not a therapeutic agent itself, its role as a key building block in the synthesis of pharmaceuticals underscores its importance in the drug development pipeline.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. neb.com [neb.com]
- 3. Traditional Methods of Cell Lysis | Thermo Fisher Scientific - HK [thermofisher.com]
- 4. Potassium methyl sulfate | CH₃KO₄S | CID 2733094 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. bitesizebio.com [bitesizebio.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]

- 7. Potassium methyl sulfate | 562-54-9 | Benchchem [benchchem.com]
- 8. Buy Potassium methyl sulfate | 562-54-9 [smolecule.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. Potassium Methyl Sulfate | CAS#:562-54-9 | Chemsrsc [chemsrc.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Potassium Methyl Sulfate (CAS 562-54-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166321#cas-number-562-54-9-chemical-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com